

Experimental procedure for the oximation of 2,6-dimethoxybenzaldehyde

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Compound of Interest

Compound Name: *Benzaldehyde, 2,6-dimethoxy-, oxime*

CAS No.: 174966-94-0

Cat. No.: B1333990

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Experimental Protocol: Oximation of 2,6-Dimethoxybenzaldehyde

Abstract

This Application Note details the synthetic protocol for the oximation of 2,6-dimethoxybenzaldehyde to 2,6-dimethoxybenzaldehyde oxime (CAS 174966-94-0). This transformation utilizes a condensation reaction with hydroxylamine hydrochloride in a buffered ethanolic solution. The resulting oxime is a critical intermediate in the synthesis of bioactive isoxazoles, nitriles, and serves as a directing group for palladium-catalyzed C-H activation. This guide provides a robust, scalable methodology, mechanistic insights, and characterization standards for drug development professionals.

Introduction & Mechanistic Rationale

Target Molecule Profile

- Compound Name: 2,6-Dimethoxybenzaldehyde oxime[1][2][3][4][5]

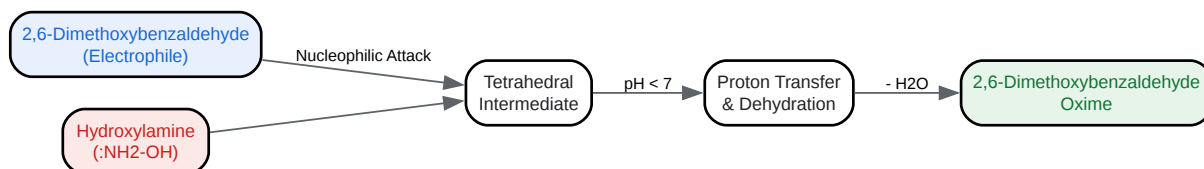
- CAS Number: 174966-94-0[1][2][4][5]
- Molecular Formula: C
H
NO
[4]
- Molecular Weight: 181.19 g/mol [1]
- Precursor: 2,6-Dimethoxybenzaldehyde (CAS 3392-97-0)[3][6]

Reaction Mechanism

The oximation proceeds via a nucleophilic addition-elimination pathway. The nitrogen atom of hydroxylamine attacks the electrophilic carbonyl carbon of the aldehyde. The reaction is pH-dependent:[7]

- Low pH (<3): The amine is protonated (), reducing nucleophilicity.
- High pH (>10): The carbonyl group is less electrophilic due to lack of acid catalysis.
- Optimal pH (4.5–5.0): Achieved using a sodium acetate buffer, ensuring sufficient free hydroxylamine concentration while maintaining enough acidity to activate the carbonyl oxygen.

Mechanistic Pathway (DOT Visualization)



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Caption: Nucleophilic addition-elimination mechanism for the conversion of aldehyde to oxime.

Materials & Equipment

Reagent/Material	Grade/Purity	Role
2,6-Dimethoxybenzaldehyde	>98%	Starting Material (Substrate)
Hydroxylamine Hydrochloride	>99%	Reagent (Amine source)
Sodium Acetate (Anhydrous)	ACS Reagent	Base/Buffer (Neutralizes HCl)
Ethanol (95% or Absolute)	ACS Reagent	Solvent
Deionized Water	18.2 MΩ	Co-solvent
Dichloromethane (DCM)	HPLC Grade	Extraction Solvent
Sodium Sulfate (Anhydrous)	Reagent Grade	Drying Agent

Experimental Procedure (Standard Operating Protocol)

Method A: Buffered Solution Phase Synthesis (Recommended)

This method is preferred for high purity and scalability. It utilizes a sodium acetate buffer to prevent the reaction mixture from becoming too acidic, which would inhibit the nucleophilic attack.

Scale: 10.0 mmol (1.66 g of aldehyde)

Step-by-Step Protocol:

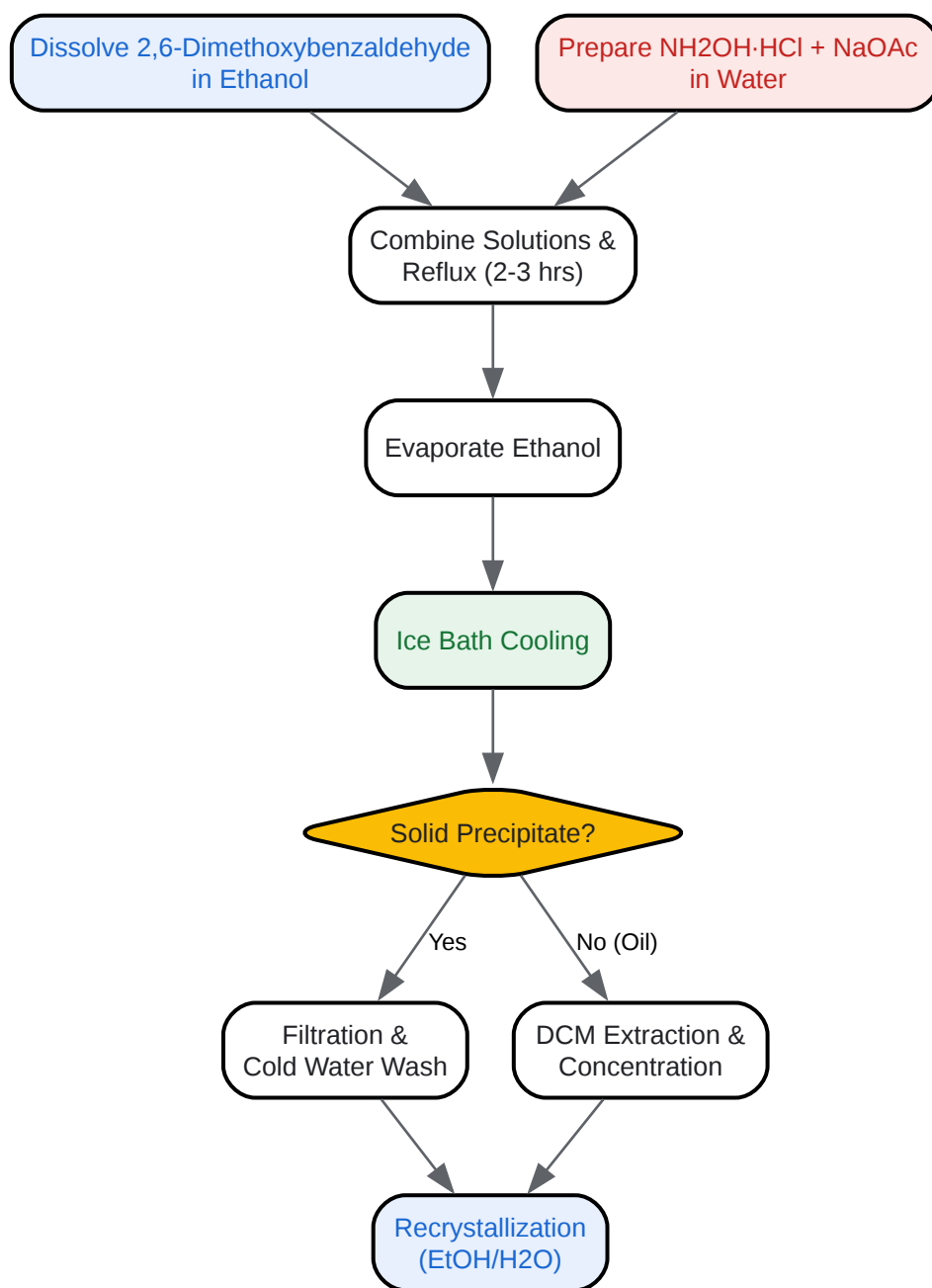
- Preparation of Reagents:
 - In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2,6-dimethoxybenzaldehyde (1.66 g, 10.0 mmol) in Ethanol (15 mL).
 - Note: If the aldehyde does not dissolve completely at room temperature, gently warm the solution to 40°C.

- Preparation of Hydroxylamine Solution:
 - In a separate beaker, dissolve Hydroxylamine Hydrochloride (1.04 g, 15.0 mmol, 1.5 equiv) and Sodium Acetate (1.64 g, 20.0 mmol, 2.0 equiv) in Deionized Water (10 mL).
 - Critical Insight: The sodium acetate acts as a buffer. Without it, the release of HCl would protonate the hydroxylamine, halting the reaction.
- Reaction Initiation:
 - Add the aqueous hydroxylamine/acetate solution dropwise to the ethanolic aldehyde solution over 5 minutes with vigorous stirring.
 - Attach a reflux condenser.
- Reaction Incubation:
 - Heat the mixture to reflux (approx. 80°C) for 2–3 hours.
 - Monitoring: Monitor reaction progress via TLC (Mobile Phase: 30% Ethyl Acetate in Hexanes). The starting aldehyde () should disappear, and a lower spot (oxime) should appear.
- Workup:
 - Allow the reaction mixture to cool to room temperature.
 - Remove the ethanol under reduced pressure (Rotary Evaporator) to leave an aqueous suspension.
 - Add Water (20 mL) and cool the flask in an ice bath (0–4°C) for 30 minutes to induce precipitation.
- Isolation:

- If Solid Precipitates: Filter the white solid using a Buchner funnel. Wash with cold water (2 x 10 mL).
- If Oiling Occurs: Extract the aqueous mixture with Dichloromethane (3 x 20 mL). Combine organic layers, wash with Brine (20 mL), dry over anhydrous

, filter, and concentrate in vacuo.
- Purification:
 - Recrystallize the crude solid from a mixture of Ethanol/Water (1:1).
 - Dry the crystals in a vacuum oven at 40°C for 4 hours.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the synthesis and isolation of 2,6-dimethoxybenzaldehyde oxime.

Characterization & Quality Control

Physical Properties

- Appearance: White to off-white crystalline solid.

- **Melting Point:** Expected range 115–120°C (Oximes typically exhibit higher melting points than their parent aldehydes due to intermolecular hydrogen bonding). Note: Experimental verification required as literature values vary by isomer.
- **Solubility:** Soluble in Ethanol, Methanol, DMSO, DCM; insoluble in cold water.

NMR Spectroscopy (Expected Data)

The conversion is confirmed by the disappearance of the aldehyde proton and the appearance of the oxime proton.

Nucleus	Shift (ppm)	Multiplicity	Assignment	Notes
H NMR	10.45	Singlet	CHO (Aldehyde)	Disappears in product.
H NMR	8.10 – 8.40	Singlet	CH=N (Oxime)	Diagnostic peak for product.
H NMR	11.0 – 11.5	Broad Singlet	N-OH	Exchangeable with .
H NMR	3.80	Singlet	O-CH	Methoxy groups (6H).
H NMR	6.5 – 7.3	Multiplet	Ar-H	Aromatic protons (3H).

Isomerism (E/Z)

Benzaldoximes can exist as E (anti) or Z (syn) isomers.

- **Dominant Isomer:** The E-isomer is generally thermodynamically favored.
- **Steric Influence:** The 2,6-dimethoxy substitution pattern creates significant steric bulk, which may influence the E/Z ratio. However, standard reflux conditions typically yield the

thermodynamically stable isomer.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete reaction due to pH drift.	Ensure Sodium Acetate is added in excess (2.0 equiv). Check pH is ~5.
Oily Product	Product failed to crystallize.	Scratch the flask glass with a rod or add a seed crystal. Cool to -20°C overnight.
Impurity Spots on TLC	Beckmann Rearrangement (side reaction).	Avoid excessive heating or strong acidic workup.
Starting Material Remains	Steric hindrance of 2,6-substituents.	Increase reaction time to 6 hours or use microwave irradiation (100°C, 10 min).

References

- BenchChem.Synthesis of 2,6-Dimethoxybenzaldehyde from 1,3-Dimethoxybenzene. Application Note. [Link](#)
- Sigma-Aldrich.2,6-Dimethoxybenzaldehyde Product Specification & Physical Data.[Link](#)
- MolCore.2,6-Dimethoxybenzaldehyde oxime (CAS 174966-94-0) Product Page.[\[1\]](#)[\[2\]](#)[\[5\]](#)[Link](#)
- Karger Publishers.Theilheimer's Synthetic Methods of Organic Chemistry: Oximation Protocols.[Link](#)
- National Institutes of Health (NIH).PubChem Compound Summary: 2,6-Dimethoxybenzaldehyde.[Link](#)

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Sources

- [1. molcore.com \[molcore.com\]](#)
- [2. molcore.com \[molcore.com\]](#)
- [3. lookchem.com \[lookchem.com\]](#)
- [4. 2,6-二甲氧基苯甲醛肟 - CAS号 174966-94-0 - 摩熵化学 \[molaid.com\]](#)
- [5. molcore.com \[molcore.com\]](#)
- [6. 2,6-Dimethoxybenzaldehyde | C9H10O3 | CID 96404 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. skoge.folk.ntnu.no \[skoge.folk.ntnu.no\]](#)
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